

Dotriacontane: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Dotriacontane

Cat. No.: B166350

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dotriacontane (C₃₂H₆₆) is a long-chain saturated hydrocarbon belonging to the alkane series.^{[1][2]} This white, waxy solid is found in various natural sources, including plant waxes and beeswax, and has garnered interest for its diverse biological activities and potential therapeutic applications. This technical guide provides an in-depth analysis of the molecular structure, physicochemical properties, synthesis, and analysis of **dotriacontane**, tailored for professionals in research and drug development.

Molecular Structure and Identification

Dotriacontane is a linear alkane consisting of a 32-carbon chain with the molecular formula C₃₂H₆₆.^[3] Its IUPAC name is simply **dotriacontane**, and it is also known by synonyms such as n-**dotriacontane** and bicetyl.^[3] The molecule is characterized by single covalent bonds between its carbon atoms, resulting in a flexible, unbranched structure.

Key Identifiers:

- CAS Number: 544-85-4^[3]
- Molecular Weight: 450.87 g/mol

Physicochemical Properties

Dotriacontane's physical and chemical properties are characteristic of long-chain alkanes, exhibiting low reactivity and poor solubility in polar solvents. A summary of its key quantitative data is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₃₂ H ₆₆	[3]
Molecular Weight	450.87 g/mol	
Melting Point	69-72 °C	
Boiling Point	467 °C	
Density	0.812 g/cm ³ at 20 °C	
Refractive Index	1.453 at 70 °C	[4]
Solubility	Insoluble in water; Soluble in hot benzene, chloroform, and ether.	[4]
Appearance	White crystalline solid or powder	[4]

Synthesis of Dotriacontane

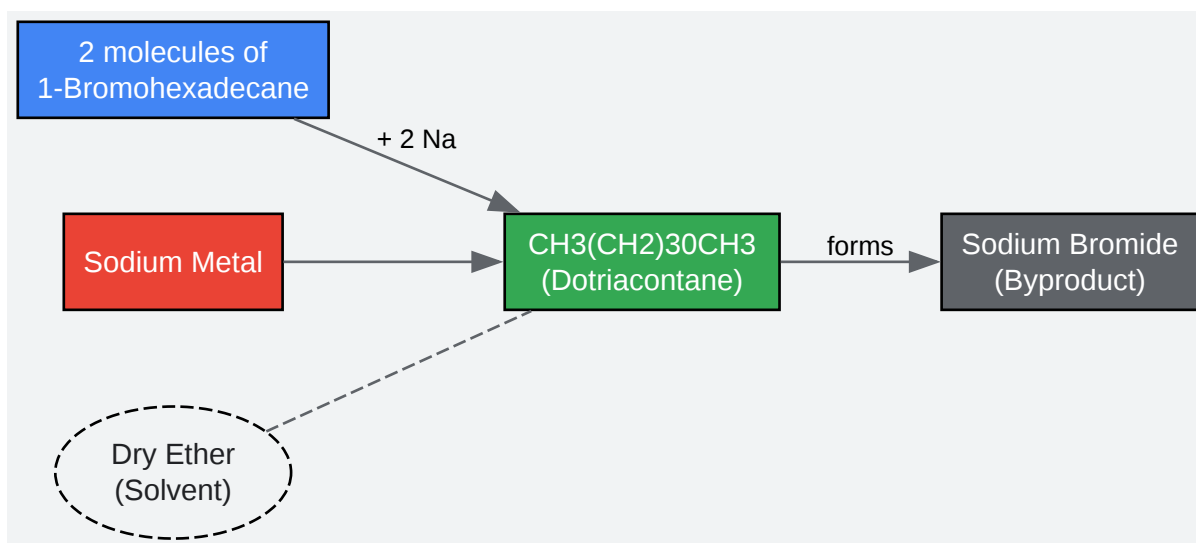
The synthesis of long-chain alkanes such as **dotriacontane** can be achieved through several classical organic chemistry reactions. Below are detailed conceptual protocols for three such methods.

Wurtz Reaction

The Wurtz reaction is a coupling reaction involving the treatment of two alkyl halides with sodium metal to form a higher alkane. For the synthesis of **dotriacontane**, a 16-carbon alkyl halide, such as 1-bromohexadecane, would be utilized.

Experimental Protocol:

- **Reaction Setup:** A three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a mechanical stirrer is assembled and flame-dried to ensure anhydrous conditions. The flask is charged with sodium metal suspended in dry diethyl ether.
- **Reagent Addition:** A solution of 1-bromohexadecane in dry diethyl ether is added dropwise to the stirred suspension of sodium metal.
- **Reaction Conditions:** The reaction mixture is heated to reflux for several hours to ensure complete reaction.
- **Work-up and Purification:** After cooling, the excess sodium is carefully quenched with ethanol, followed by the addition of water. The organic layer is separated, washed with water, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure. The resulting crude **dotriacontane** is then purified by recrystallization from a suitable solvent like ethanol or acetone.



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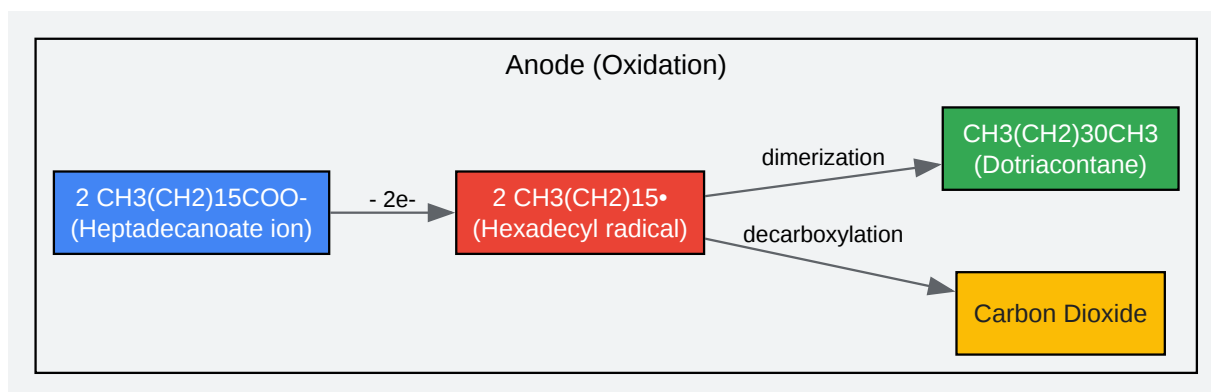
Fig. 1: Wurtz Reaction for **Dotriacontane** Synthesis

Kolbe Electrolysis

Kolbe electrolysis involves the electrochemical decarboxylation of a carboxylate salt to produce a symmetrical alkane. To synthesize **dotriacontane**, the electrolysis of heptadecanoic acid (C₁₇H₃₄O₂) would be performed.

Experimental Protocol:

- **Electrolyte Preparation:** Heptadecanoic acid is neutralized with an aqueous solution of sodium hydroxide or potassium hydroxide to form the corresponding carboxylate salt.
- **Electrolysis:** The aqueous solution of the heptadecanoate salt is placed in an electrolytic cell equipped with platinum electrodes. A direct current is passed through the solution.
- **Reaction at Anode:** At the anode, the heptadecanoate ions are oxidized, lose carbon dioxide, and form hexadecyl radicals. Two of these radicals then combine to form **dotriacontane**.
- **Product Isolation:** The solid **dotriacontane**, being insoluble in the aqueous medium, will precipitate out or form a layer that can be separated by filtration or extraction with an organic solvent. Further purification is achieved by recrystallization.



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Fig. 2: Anodic Reactions in Kolbe Electrolysis for **Dotriacontane**

A specific example of a related synthesis is the preparation of tritium-labelled **dotriacontane**, which involved the catalytic reduction of dotriacont-15,17-diyne. This diyne was synthesized by the oxidative coupling of hexadec-1-yne, which in turn was prepared from myristyl bromide and monosodium acetylide.

Analysis of Dotriacontane

The identification and quantification of **dotriacontane** are typically performed using gas chromatography-mass spectrometry (GC-MS).

Experimental Protocol:

- **Sample Preparation:** A known amount of the sample containing **dotriacontane** is dissolved in a suitable organic solvent, such as hexane or chloroform. An internal standard may be added for quantitative analysis.
- **GC-MS Analysis:** The prepared sample is injected into a gas chromatograph equipped with a capillary column suitable for high-boiling point compounds (e.g., a non-polar or medium-polarity column).
- **Chromatographic Conditions:** The oven temperature is programmed to ramp up to a high final temperature to ensure the elution of the high-molecular-weight **dotriacontane**. The injector and detector temperatures are also set to high values.
- **Mass Spectrometry:** The eluting compounds are ionized (typically by electron impact), and the resulting mass spectrum is recorded. The mass spectrum of **dotriacontane** will show a characteristic fragmentation pattern of a long-chain alkane, with the molecular ion peak (m/z 450.9) potentially being weak or absent.
- **Identification and Quantification:** **Dotriacontane** is identified by its retention time and by comparing its mass spectrum to a reference spectrum from a library or a standard. Quantification is achieved by integrating the peak area and comparing it to that of a known standard.

Biological Activity and Potential Applications

Dotriacontane has been reported to exhibit a range of biological activities, making it a molecule of interest for drug development.

- **Antimicrobial and Antiviral Activity:** Studies have shown that **dotriacontane** possesses antimicrobial, antibacterial, and antiviral properties.
- **Anti-inflammatory and Antioxidant Effects:** **Dotriacontane** has demonstrated anti-inflammatory and antioxidant activities.

- **Anticonvulsant Properties:** There is evidence to suggest that **dotriacontane** may have anticonvulsant effects.

These biological activities suggest that **dotriacontane** could be a lead compound for the development of new therapeutic agents. Further research into its mechanisms of action and potential toxicities is warranted.

Conclusion

Dotriacontane is a long-chain alkane with a well-defined molecular structure and characteristic physicochemical properties. Its synthesis can be achieved through established organic reactions, and its analysis is readily performed using modern analytical techniques like GC-MS. The diverse biological activities of **dotriacontane** highlight its potential for further investigation in the fields of medicinal chemistry and drug discovery. This technical guide provides a foundational understanding of **dotriacontane** for researchers and scientists working in these areas.

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